

Application Notes and Protocols: Calculating Molar Concentrations of Creatine Citrate Solutions

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Compound of Interest

Compound Name: Creatine citrate

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Introduction

Creatine citrate, a salt formed from creatine and citric acid, is a popular supplement in sports nutrition and a compound of interest in various research fields due to its potential ergogenic and therapeutic effects. Accurate preparation of **creatine citrate** solutions with precise molar concentrations is critical for reproducible experimental outcomes in pre-clinical and clinical studies. These application notes provide a detailed guide for researchers, scientists, and drug development professionals on the calculation of molar concentrations and the preparation of **creatine citrate** solutions. This document outlines the necessary physicochemical properties, provides step-by-step protocols, and includes a workflow for accurate solution preparation.

Physicochemical Properties of Creatine and Citric Acid Derivatives

A clear understanding of the molecular weights of creatine and its citrate salts is fundamental for accurate molarity calculations. Creatine can form different salts with citric acid, most commonly **creatine citrate** (a 1:1 molar ratio) and **tricreatine citrate** (a 3:1 molar ratio). The relevant molecular data are summarized in the tables below.

Molecular Data for Parent Compounds

Compound	Molecular Formula	Molecular Weight (g/mol)	Reference
Creatine	C ₄ H ₉ N ₃ O ₂	131.13	[1][2][3][4]
Citric Acid	C ₆ H ₈ O ₇	192.12	[5]
Creatine Monohydrate	C ₄ H ₁₁ N ₃ O ₃	149.15	

Molecular Data for Creatine Citrate Salts

Compound	Molecular Formula	Molecular Weight (g/mol)	Stoichiometry (Creatine: Citric Acid)	Reference
Creatine Citrate	C ₁₀ H ₁₇ N ₃ O ₉	323.26	1:1	[1][6][7]
Tricreatine Citrate	C ₁₈ H ₃₅ N ₉ O ₁₃	585.5	3:1	[8]

Solubility Data

The solubility of creatine and its salts is a key factor in the preparation of aqueous solutions. **Creatine citrate** exhibits higher water solubility compared to creatine monohydrate, which is attributed to the lower pH of the resulting solution.[5]

Aqueous Solubility of Creatine Compounds

Compound	Solubility at 20°C (g/L)	Resulting pH of Saturated Solution	Reference
Creatine Citrate	29	3.2	[5]
Creatine Monohydrate	14	~7.0	[5]

Experimental Protocols

Protocol for Preparing a 1 Molar (M) Stock Solution of Creatine Citrate (1:1)

This protocol details the steps to prepare a 1 M stock solution of **creatine citrate**.

Materials:

- **Creatine Citrate** (1:1) powder (MW: 323.26 g/mol)
- Deionized or distilled water
- Calibrated analytical balance
- Volumetric flask (appropriate size, e.g., 100 mL)
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat

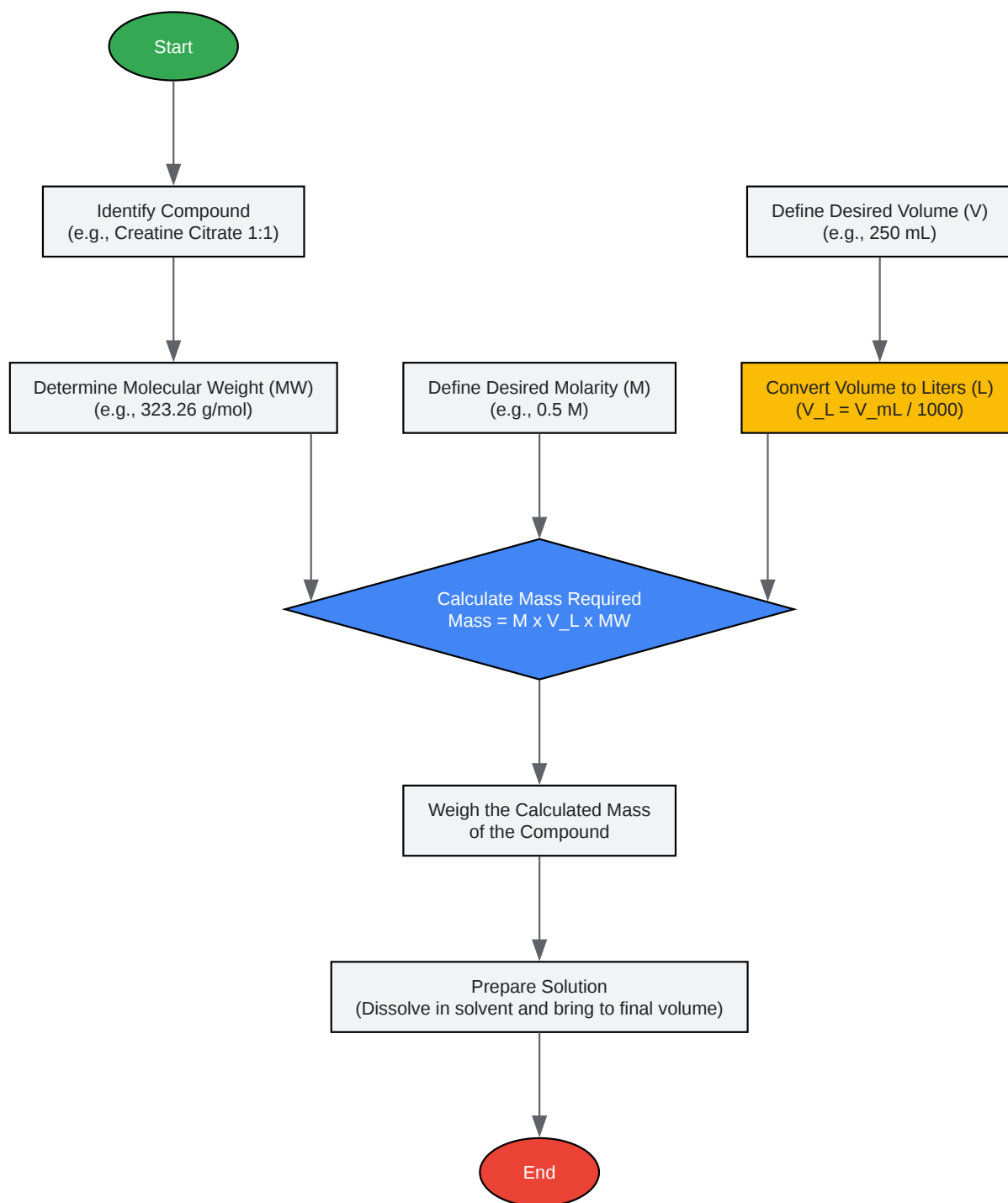
Procedure:

- Calculate the required mass of **Creatine Citrate**:
 - To prepare a 1 M solution, you need to dissolve the molar mass of the solute in 1 liter of solvent.
 - For 1 L (1000 mL) of a 1 M solution, you would need 323.26 g of **creatine citrate**.
 - To prepare 100 mL of a 1 M solution, calculate the mass as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 0.1 \text{ L} \times 323.26 \text{ g/mol} = 32.326 \text{ g}$
- Weigh the **Creatine Citrate**:
 - Place the weighing paper/boat on the analytical balance and tare it.
 - Carefully weigh out 32.326 g of **creatine citrate** powder using a spatula.

- Dissolve the **Creatine Citrate**:
 - Add approximately 70-80 mL of deionized water to the volumetric flask.
 - Carefully transfer the weighed **creatine citrate** powder into the volumetric flask.
 - Add the magnetic stir bar to the flask and place it on a magnetic stirrer.
 - Stir the solution until the **creatine citrate** is completely dissolved. Gentle warming may be applied to aid dissolution, but be mindful of potential degradation at elevated temperatures.
- Adjust the Final Volume:
 - Once the solute is fully dissolved, remove the flask from the stirrer.
 - Carefully add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Store the prepared solution in a clearly labeled, airtight container.
 - Due to the acidic nature of the solution and the potential for creatine degradation, it is advisable to store the solution at 2-8°C and use it within a short period.^[5] For long-term storage, consider preparing fresh solutions.

Workflow for Molar Concentration Calculation

The following diagram illustrates the logical workflow for calculating the mass of **creatine citrate** required to prepare a solution of a specific molar concentration.



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Caption: Workflow for calculating the mass of **creatine citrate** for a solution.

Considerations for Solution Stability

Creatine in aqueous solutions, particularly at acidic pH, can undergo degradation to creatinine over time.[5] The rate of this degradation is pH and temperature-dependent. Given that a saturated solution of **creatine citrate** has a pH of 3.2, it is recommended to:

- Prepare fresh solutions before use whenever possible.
- If storage is necessary, keep solutions at refrigerated temperatures (2-8°C) to slow down the degradation process.
- For critical applications, it is advisable to verify the concentration of creatine in stored solutions using analytical methods such as HPLC.

Conclusion

The accurate preparation of **creatine citrate** solutions is paramount for reliable scientific research. This guide provides the essential data and a detailed protocol to enable researchers to prepare solutions of desired molar concentrations with high precision. By following the outlined procedures and considering the stability of the compound, researchers can ensure the integrity and reproducibility of their experiments.

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